

Removing water from Strontium bromide hexahydrate to obtain the monohydrate form

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Compound of Interest

Compound Name: Strontium bromide

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Technical Support Center: Strontium Bromide Hydrates

This guide provides technical information, troubleshooting advice, and frequently asked questions for researchers, scientists, and drug development professionals working with the dehydration of **Strontium bromide** hexahydrate ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$) to its monohydrate form ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$).

Frequently Asked Questions (FAQs)

Q1: What are the common hydrated forms of **Strontium bromide**? **Strontium bromide** can exist in several hydration states, with the most common being the hexahydrate ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$), dihydrate ($\text{SrBr}_2 \cdot 2\text{H}_2\text{O}$), and monohydrate ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$).^[1] The anhydrous form (SrBr_2) can be obtained by heating the hydrates.^[1]

Q2: How can I convert **Strontium bromide** hexahydrate to the monohydrate form? The monohydrate form can be obtained by drying the hexahydrate in a circulating air oven.^{[1][2]} A common method involves heating at 70°C for several hours.^{[1][2][3]} The completion of the dehydration is typically verified by monitoring the mass loss.^{[2][3]}

Q3: What are the key transition temperatures for **Strontium bromide** hydrates? The hydration state of **Strontium bromide** is sensitive to temperature. Key transition points are:

- ~70°C: The hexahydrate ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$) can be dehydrated to the monohydrate ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$).
[2][3]
- ~89°C: **Strontium bromide** hexahydrate begins to melt and decompose to the dihydrate ($\text{SrBr}_2 \cdot 2\text{H}_2\text{O}$). [1][4]
- ~180°C: The monohydrate or dihydrate forms transition to the anhydrous form (SrBr_2). [1][4]
[5]

Q4: How can I prevent the degradation of my **Strontium bromide** monohydrate sample? To prevent degradation, **Strontium bromide** monohydrate should be stored in a tightly sealed container, preferably in a desiccator with a drying agent. [1][6] For highly sensitive experiments, handling in a controlled, dry, inert atmosphere (like a glove box) is recommended to prevent reactions with atmospheric moisture and carbon dioxide. [6]

Q5: Is the hydration process reversible? Yes, the hydration and dehydration processes are reversible. [2][6] The monohydrate can be rehydrated, and the hexahydrate can be dehydrated back to the monohydrate by controlled heating. [6]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Inconsistent or incorrect final mass after dehydration.	Hygroscopic Nature: Strontium bromide readily absorbs atmospheric moisture, leading to unintended changes in its hydration state.[1][6]	Store and handle the material in a low-humidity environment, such as a desiccator or glove box.[1][6] Always verify the hydration state of the starting material before quantitative experiments.
The sample melts or forms a slurry during heating.	Melting Point Exceeded: Strontium bromide hexahydrate melts at approximately 89°C.[1][3] If the heating temperature is too high or not uniform, the sample may melt before dehydration is complete.	Carefully control the oven temperature, ensuring it remains below the melting point. A temperature of 70°C is recommended for the hexahydrate to monohydrate transition.[2][3]
Agglomeration or caking of the salt powder.	Particle Fusion: During hydration/dehydration cycles, salt particles can stick together, forming larger porous structures.[1][7] This can negatively impact reaction kinetics and heat transfer.	If cycling is required, consider using a composite material by mixing with a supporting matrix like natural graphite to improve stability.[8] For single dehydration, gentle grinding of the final product may be necessary.
A white, insoluble precipitate forms in a solution left open to the air.	Reaction with CO ₂ : Strontium bromide, especially in the presence of moisture, can react with atmospheric carbon dioxide to form Strontium carbonate (SrCO ₃), which is insoluble.[6]	Keep all containers with Strontium bromide (solid or solution) tightly sealed to prevent exposure to air.[6]

Data Presentation: Physicochemical Properties

The properties of **Strontium bromide** and its common hydrates are summarized below.

Property	Strontium Bromide (Anhydrous)	Strontium Bromide Monohydrate	Strontium Bromide Hexahydrate
Molecular Formula	SrBr ₂	SrBr ₂ ·H ₂ O	SrBr ₂ ·6H ₂ O
Molar Mass	247.43 g/mol [4][5]	265.44 g/mol [9]	355.53 g/mol [4][10]
Appearance	White crystalline powder[4][5]	White crystalline solid	White, odorless, crystalline powder[4]
Density	4.216 g/cm ³ [4][5]	-	2.386 g/cm ³ [4]
Melting Point	643°C[4][5]	-	~89°C (decomposes) [1][4]
Solubility in Water	107 g/100 mL[4]	Soluble	Highly soluble[11]

Experimental Protocol: Dehydration of SrBr₂·6H₂O to SrBr₂·H₂O

Objective: To controllably remove five water molecules from **Strontium bromide** hexahydrate to obtain **Strontium bromide** monohydrate.

Materials:

- **Strontium bromide** hexahydrate (SrBr₂·6H₂O), high purity (≥99%)[2]
- Circulating air oven with precise temperature control[2][3]
- Inert crucibles (e.g., aluminum, ceramic)[2]
- Analytical balance
- Desiccator for storage

Methodology:

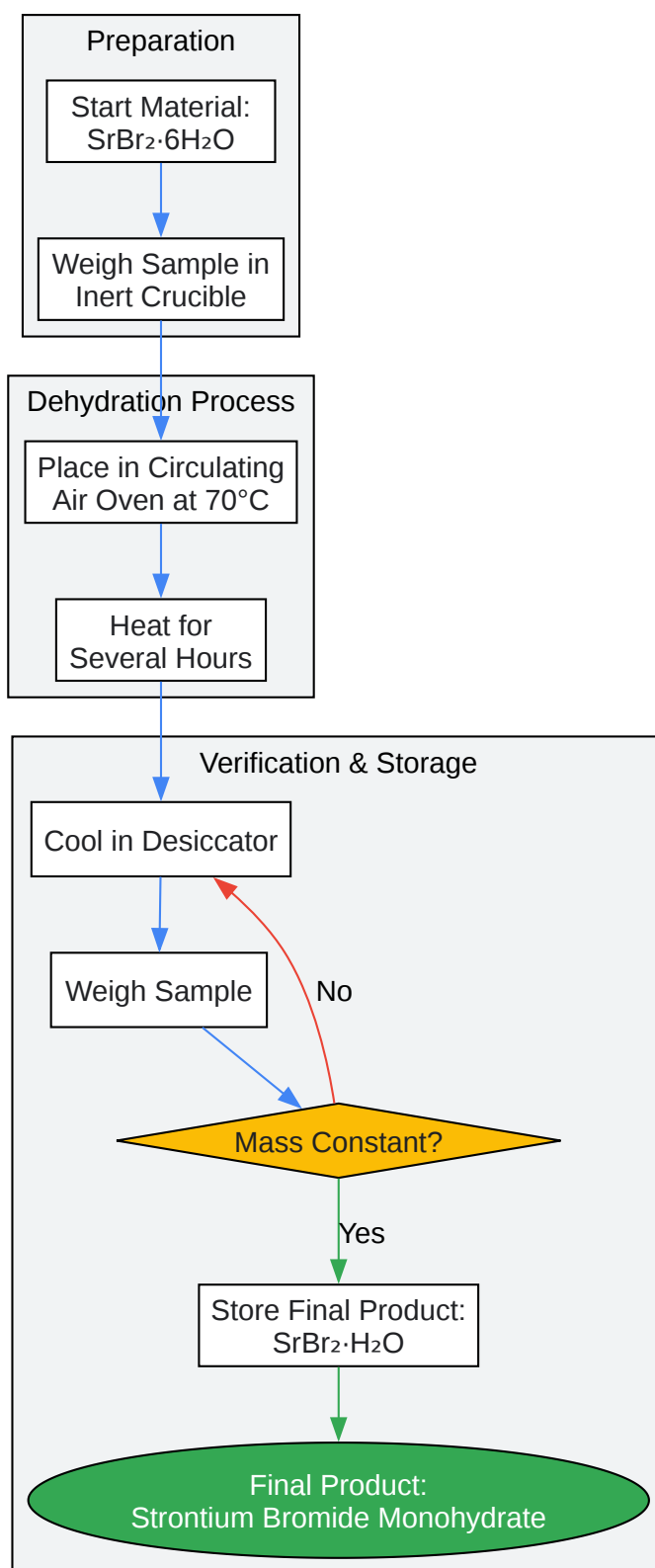
- Initial Weighing: Accurately weigh a clean, dry crucible. Add a sample of **Strontium bromide** hexahydrate to the crucible and record the total mass. Calculate the initial mass of the

hexahydrate.

- **Oven Setup:** Preheat the circulating air oven to a stable temperature of 70°C.^{[2][3]}
- **Dehydration:** Place the crucible containing the sample into the preheated oven. Heat for several hours.^{[2][3]} The exact duration may vary based on sample size and oven efficiency.
- **Mass Monitoring:** Periodically remove the crucible from the oven, place it in a desiccator to cool to room temperature, and then weigh it. Record the mass.
- **Completion Check:** The dehydration is considered complete when the sample's mass becomes constant between successive weighings.^{[2][3]} This indicates that all five loosely bound water molecules have been removed. The theoretical mass loss for the transition from hexahydrate to monohydrate is approximately 25.3%.
- **Final Product Handling:** Once the target monohydrate is obtained and verified, immediately transfer it to a tightly sealed container and store it in a desiccator to prevent rehydration from atmospheric moisture.^{[1][6]}

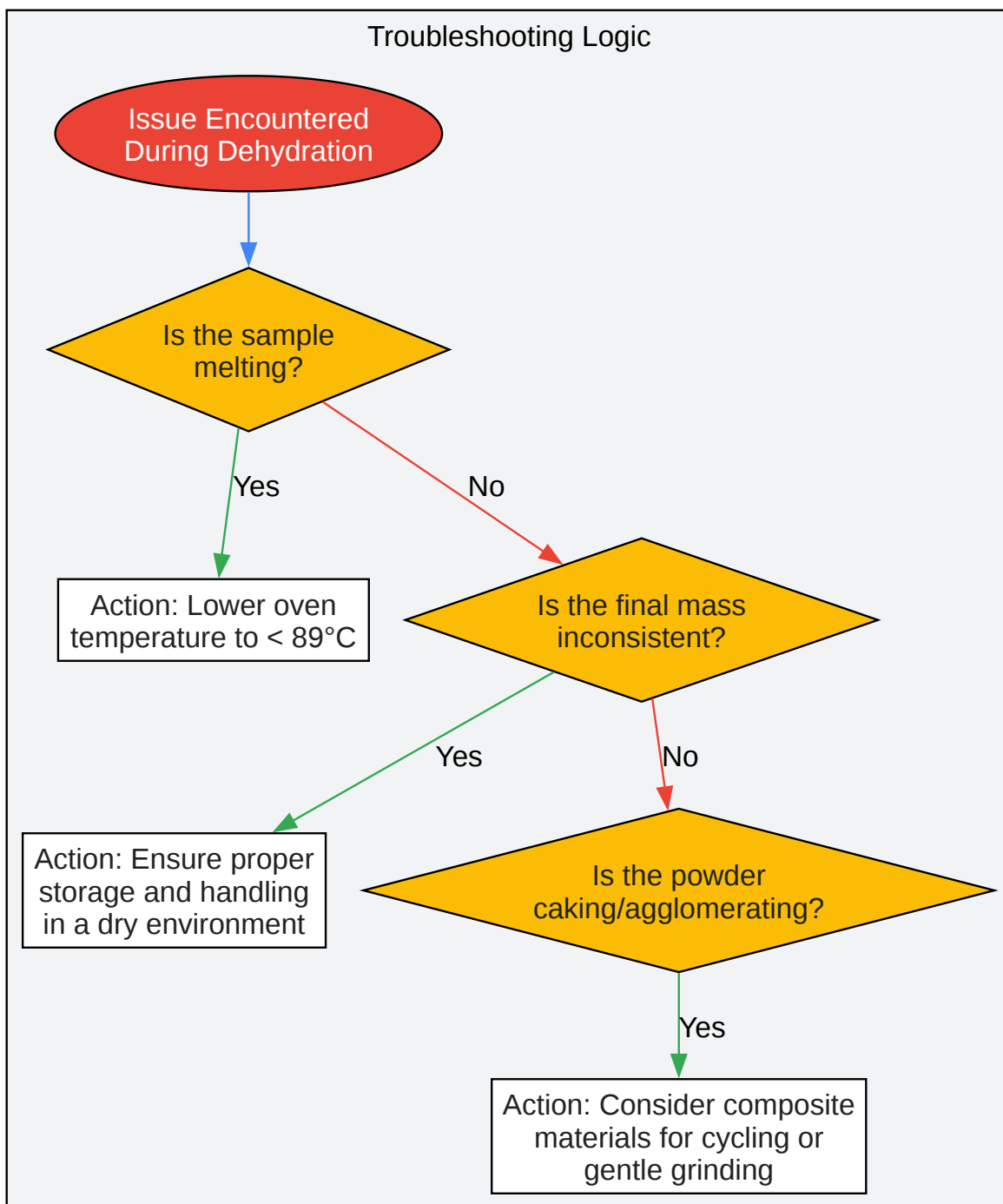
Mandatory Visualization

The following diagrams illustrate the experimental workflow for the dehydration process.



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Caption: Experimental workflow for the dehydration of **Strontium bromide** hexahydrate.



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Caption: Logical workflow for troubleshooting common dehydration issues.

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